

Application Notes and Protocols for Icmt-IN-9 in High-Throughput Screening

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Compound of Interest

Compound Name: *Icmt-IN-9*

Cat. No.: *B12381056*

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Introduction

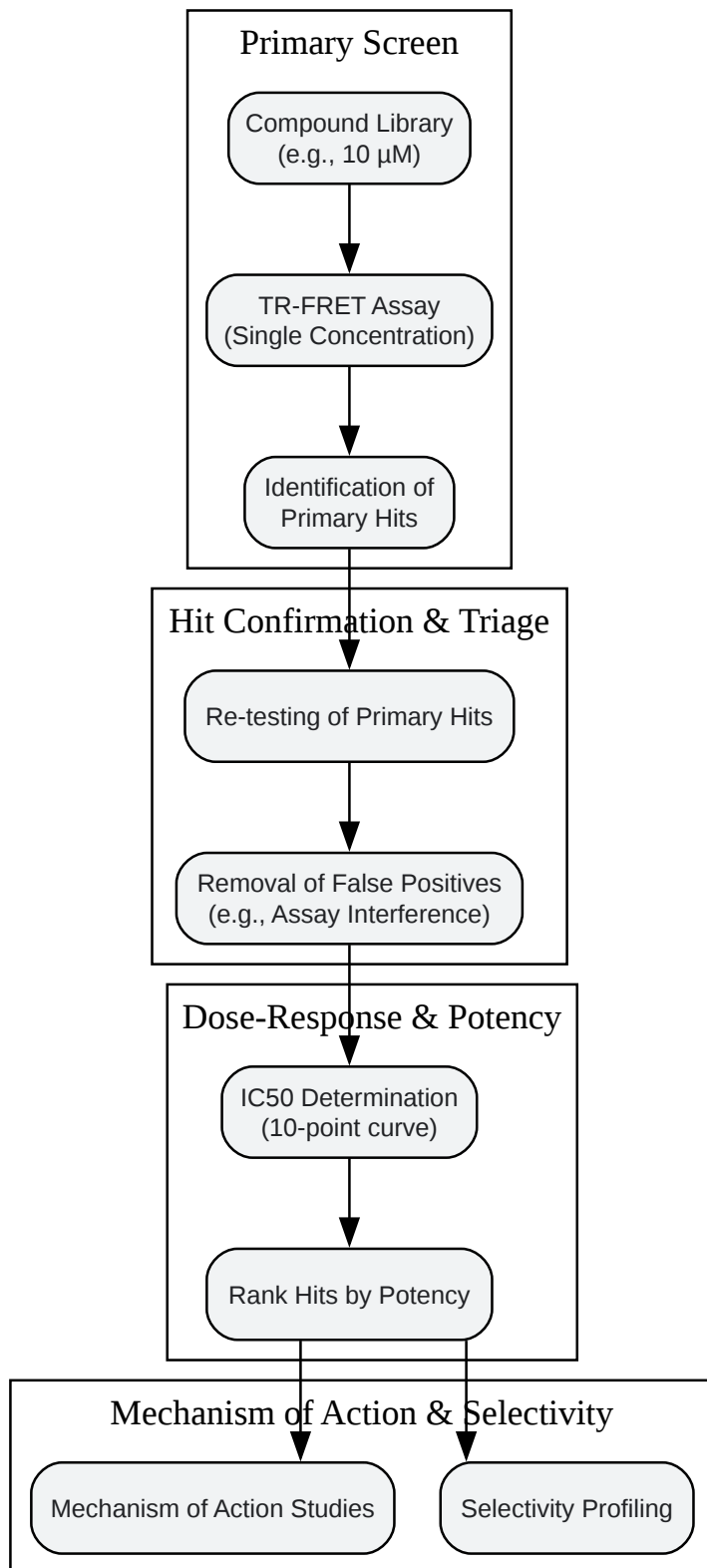
Isoprenylcysteine carboxyl methyltransferase (Icmt) is a critical enzyme in the post-translational modification of a variety of cellular proteins. It catalyzes the S-adenosyl-L-methionine (SAM)-dependent methylation of the carboxyl group of a C-terminal S-farnesyl-L-cysteine on proteins that have undergone prenylation. This methylation step is crucial for the proper subcellular localization and biological activity of numerous key signaling proteins, including members of the Ras superfamily of small GTPases. Dysregulation of Icmt activity has been implicated in various diseases, making it an attractive target for therapeutic intervention.

Icmt-IN-9 is a potent and selective inhibitor of human Icmt. Its utility in high-throughput screening (HTS) allows for the identification and characterization of novel Icmt inhibitors. This document provides detailed protocols for a time-resolved fluorescence resonance energy transfer (TR-FRET) assay, a robust and sensitive method suitable for HTS campaigns targeting Icmt.

Mechanism of Action and Signaling Pathway

Icmt is the final enzyme in a three-step post-translational modification process for proteins with a C-terminal CaaX motif (where 'C' is cysteine, 'a' is an aliphatic amino acid, and 'X' is any amino acid). Following prenylation of the cysteine by farnesyltransferase or geranylgeranyltransferase and proteolytic cleavage of the 'aaX' tripeptide, Icmt methylates the newly exposed C-terminal prenylcysteine. This methylation increases the hydrophobicity of the

C-terminus, facilitating the protein's association with cellular membranes and subsequent involvement in signaling cascades. **lcmt-IN-9** acts by directly inhibiting this methylation step.



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